

The Role of Myosin Heavy Chain Fragments in Muscle Function: A Technical Guide

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Compound of Interest

Compound Name: *Myosin H Chain Fragment, mouse*

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Introduction

Myosin, the molecular motor of muscle, is a hexameric protein complex responsible for generating the force required for muscle contraction. The myosin heavy chain (MHC) is the largest subunit and contains the motor domain that hydrolyzes ATP and interacts with actin. Under various physiological and pathological conditions, the MHC can be cleaved into smaller fragments. These fragments, both classic laboratory-generated and those produced in vivo, have distinct functions that provide insight into muscle contraction, regulation, and disease. This technical guide provides an in-depth exploration of the functions of myosin heavy chain fragments, summarizing key quantitative data, detailing experimental protocols, and visualizing relevant biological pathways.

Generation and Function of Myosin Heavy Chain Fragments

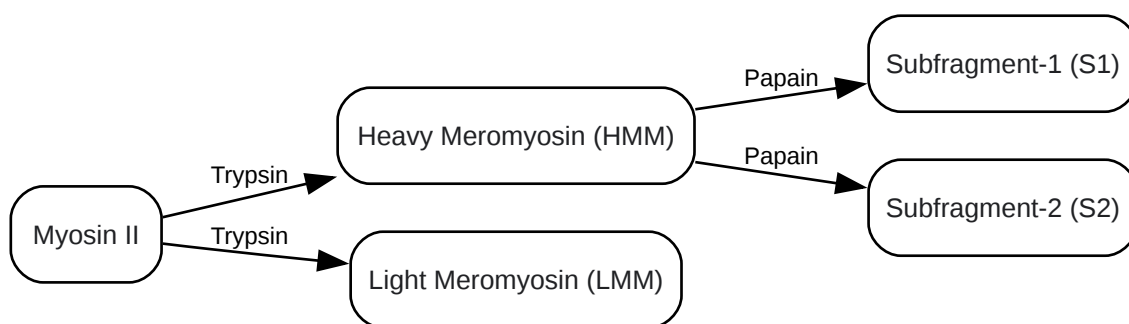
Myosin heavy chain fragments are generated through proteolytic cleavage, either intentionally in experimental settings or as a consequence of cellular processes.

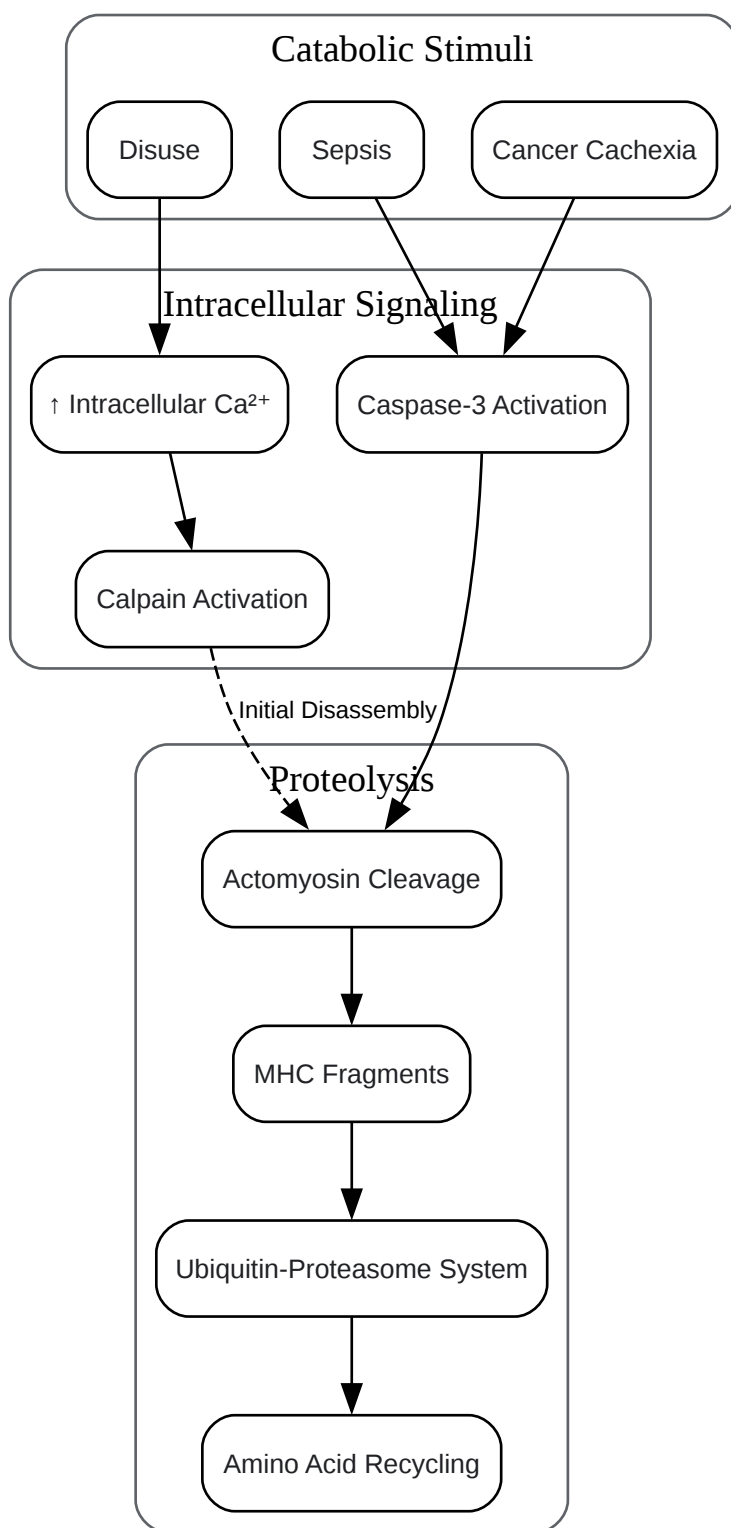
Classical Proteolytic Fragments

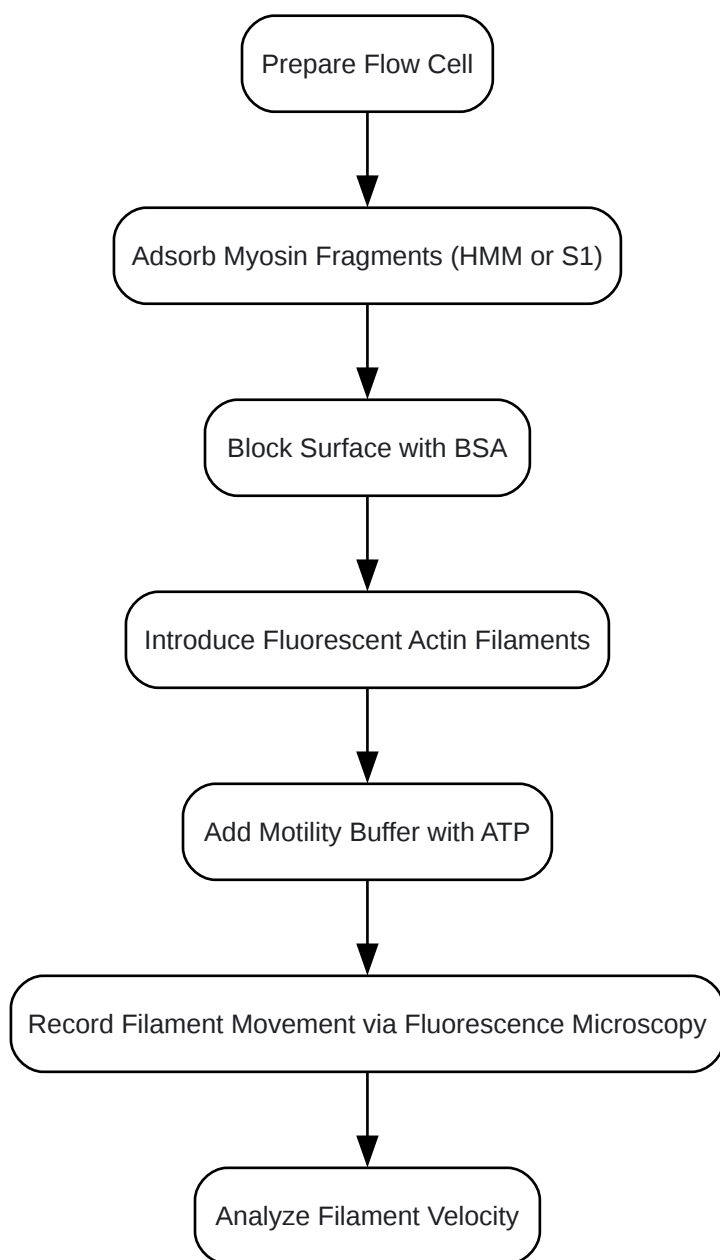
Limited proteolysis of purified myosin II with enzymes like trypsin and papain has been instrumental in dissecting the structure-function relationship of the myosin molecule.

- Heavy Meromyosin (HMM): Generated by brief trypsin digestion, HMM comprises the two globular head domains (S1) and the proximal portion of the tail (S2). HMM is soluble at low ionic strength and retains the actin-binding and ATPase activities of the intact myosin molecule. It is a double-headed fragment.[\[1\]](#)
- Light Meromyosin (LMM): The C-terminal rod-like portion of the myosin heavy chain, LMM is responsible for the assembly of myosin molecules into the thick filaments that form the backbone of the sarcomere.[\[1\]](#)
- Subfragment-1 (S1): Further digestion of HMM with papain cleaves the S2 portion, yielding the S1 fragment. S1 represents a single myosin head and contains the complete motor domain, including the actin-binding site and the nucleotide-binding pocket responsible for ATP hydrolysis.[\[1\]](#)
- Subfragment-2 (S2): The S2 fragment is the helical rod-like region that connects the S1 heads to the LMM tail. It is believed to act as a flexible lever arm.

The process of proteolytic cleavage of myosin can be visualized as follows:







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References

- 1. journals.physiology.org [journals.physiology.org]
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